

Isoamyl benzoate CAS number and molecular formula.

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Compound of Interest

Compound Name: *Isoamyl benzoate*

Cat. No.: *B7771434*

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An In-depth Technical Guide to Isoamyl Benzoate

For Researchers, Scientists, and Drug Development Professionals

Core Substance Identification

CAS Number: 94-46-2[1]

Molecular Formula: $C_{12}H_{16}O_2$ [1]

Introduction

Isoamyl benzoate, also known as isopentyl benzoate or 3-methylbutyl benzoate, is an organic ester formed from the reaction of benzoic acid and isoamyl alcohol.[2] It is a colorless liquid with a characteristic mild, sweet, and fruity aroma.[3] While extensively utilized in the fragrance and flavor industries, its role in pharmaceutical formulations, primarily as a solvent and carrier, warrants a deeper understanding of its chemical and physical properties for drug development professionals.[4] This technical guide provides a comprehensive overview of **isoamyl benzoate**, focusing on its synthesis, analytical characterization, and safety data relevant to a research and development setting.

Chemical and Physical Properties

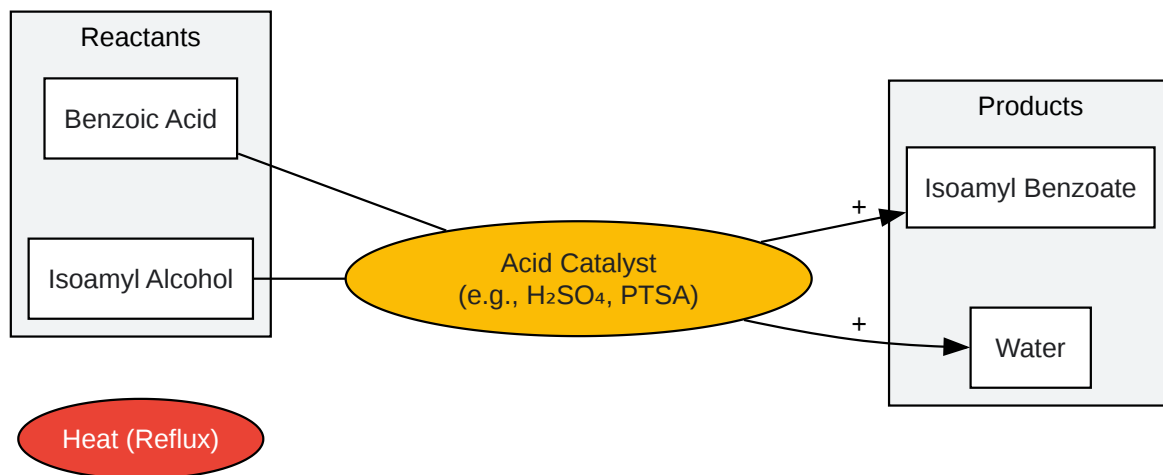
A summary of the key chemical and physical properties of **isoamyl benzoate** is presented in the table below. This data is crucial for its handling, formulation, and analytical method development.

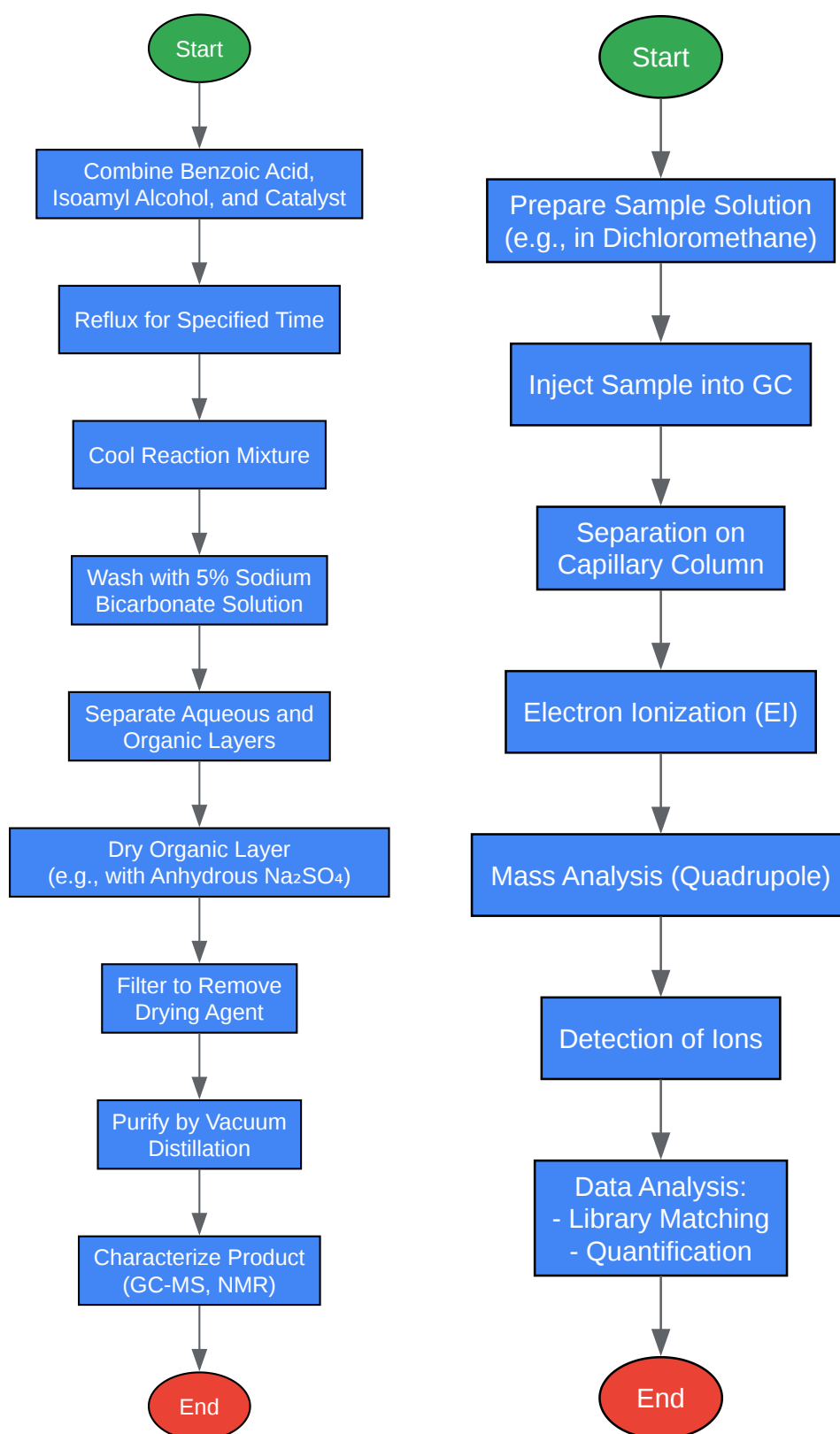
Property	Value	Reference
Molecular Weight	192.25 g/mol	[1]
Appearance	Colorless liquid	[4]
Odor	Mild, sweet, fruity	[3]
Boiling Point	261-262 °C	[5]
Density	0.99 g/mL at 25 °C	[5]
Refractive Index	n _{20/D} 1.494	[5]
Solubility	Insoluble in water; soluble in organic solvents and oils.	[3]
Flash Point	89 °C	[6]
LogP	4.15	[1]

Synthesis of Isoamyl Benzoate

The most common method for synthesizing **isoamyl benzoate** is through the Fischer esterification of benzoic acid with isoamyl alcohol, typically in the presence of an acid catalyst. Various catalysts have been explored to improve reaction yield and conditions.

General Reaction Scheme: Fischer Esterification





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